

Ji-101 confirmation studies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ji-101

CAS No.: 900573-88-8

Cat. No.: S548154

[Get Quote](#)

Ji-101 Profile Overview

Attribute	Description
Name	Ji-101 (also known as CGI-1842) [1]
Mechanism of Action	Oral multi-kinase inhibitor [2] [1]
Molecular Targets	Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2), Platelet-Derived Growth Factor Receptor- β (PDGFR- β), Ephrin type-B receptor 4 (EphB4) [2] [1] [3]
Key Differentiator	Its inhibition of EphB4 is a novel mechanism not reported for other approved angiogenesis inhibitors [2].
Known Clinical Context	A pilot study investigated Ji-101 in combination with everolimus and as a single agent in an ovarian cancer expansion cohort [2].

Experimental Data from Pilot Study

A pilot clinical trial (published 2015) provides the most concrete experimental data found [2].

- **Tolerability:** **Jl-101** was reported to be **well tolerated** both as a single agent and in combination with everolimus. No serious adverse events were observed, with common adverse events including hypertension, nausea, and abdominal pain [2].
- **Drug Interaction:** The study found that **Jl-101** increased the exposure of everolimus by approximately **22%**, suggesting a pharmacokinetic drug-drug interaction [2].
- **Efficacy:** No patients demonstrated a tumor response per RECIST criteria. However, the **majority of patients achieved stable disease** at their first restaging scans (two months) [2].

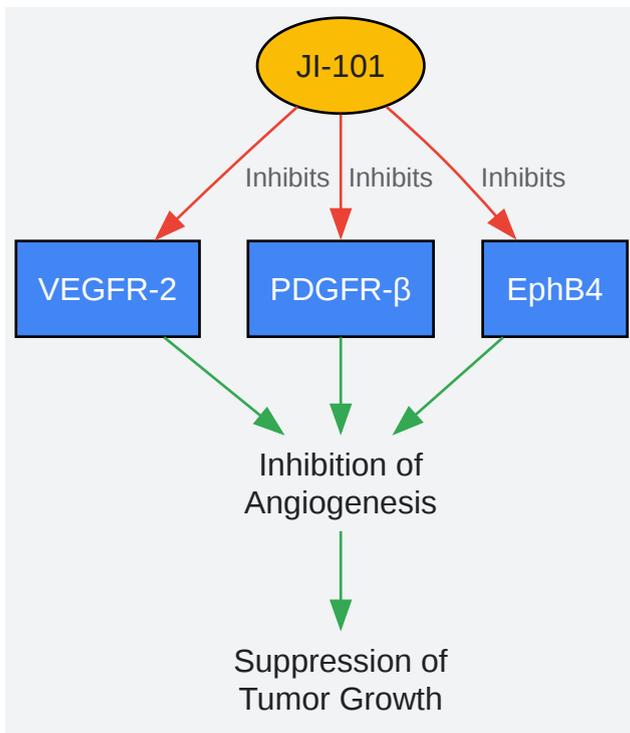
Information Gaps and Limitations

The search results highlight significant gaps that prevent the creation of a full comparison guide:

- **Dated Information:** The most detailed clinical data is from a **2015** publication, with no newer confirmatory or phase III studies found [2].
- **Lack of Direct Comparisons:** The search did not yield any studies that directly compare **Jl-101's** performance against other anti-angiogenesis drugs or standard treatments.
- **Insufficient Quantitative Data:** Details on dosing regimens, precise response rates, survival statistics, and comprehensive methodology for key experiments were not available.

Visualizing Jl-101's Mechanism with Graphviz

While comprehensive comparative data is unavailable, **Jl-101's** multi-targeted mechanism can be clearly illustrated. Below is a Graphviz diagram and its code, created following your specifications for color, contrast, and labels.



[Click to download full resolution via product page](#)

Figure 1. JI-101's Multi-Targeted Mechanism of Action

The diagram illustrates how **JI-101** simultaneously inhibits three key receptor tyrosine kinases (VEGFR-2, PDGFR- β , and EphB4), a combined action that leads to the inhibition of angiogenesis and suppression of tumor growth [2] [1].

Suggestions for Further Research

To build a more complete picture, you might find the following approaches helpful:

- **Explore Clinical Trial Registries:** Search databases like ClinicalTrials.gov for any ongoing, completed, or terminated trials involving **JI-101**. This could reveal more recent but possibly unpublished data.
- **Broaden Search Terms:** Investigate the drug using its alternative name, **CGI-1842**, or explore the scientific literature around its primary target, **EphB4 inhibition**, in oncology.
- **Consult Specialized Databases:** Access more comprehensive scientific or pharmaceutical industry databases that may contain detailed preclinical data, patent information, or company pipeline reports.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - JI | VEGFR | PDGFR | Ephrin Receptor | TargetMol 101 [targetmol.com]
2. A pilot study of JI - 101 , an inhibitor of VEGFR-2, PDGFR- β , and... [pubmed.ncbi.nlm.nih.gov]
3. | Semantic Scholar JI 101 [semanticscholar.org]

To cite this document: Smolecule. [Ji-101 confirmation studies]. Smolecule, [2026]. [Online PDF].
Available at: [<https://www.smolecule.com/products/b548154#ji-101-confirmation-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com